

11-Ketodihydrotestosterone: A Potent and Specific Agonist of the Androgen Receptor

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Compound of Interest

Compound Name: 11-Ketodihydrotestosterone

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For researchers, scientists, and drug development professionals, understanding the nuanced interactions between novel androgens and the androgen receptor (AR) is critical for advancing therapeutic strategies, particularly in the context of castration-resistant prostate cancer (CRPC). This guide provides a detailed comparison of **11-Ketodihydrotestosterone** (11-KDHT) with other endogenous androgens, focusing on its specificity for the androgen receptor, supported by experimental data.

Recent studies have highlighted 11-KDHT, a metabolite of the adrenal steroid 11 β -hydroxyandrostenedione (11OHA4), as a potent androgen with significant implications for AR signaling.^{[1][2]} Research demonstrates that 11-KDHT binds to the human androgen receptor with an affinity comparable to that of Dihydrotestosterone (DHT), the most potent natural androgen.^{[1][2]} Furthermore, its efficacy in activating the receptor and inducing the expression of androgen-dependent genes is similar to that of DHT.^{[1][2]}

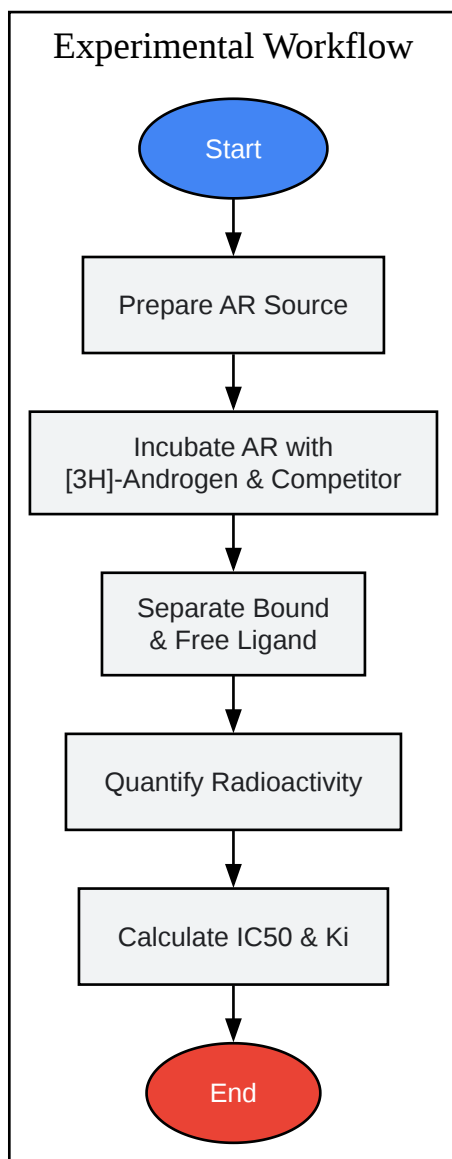
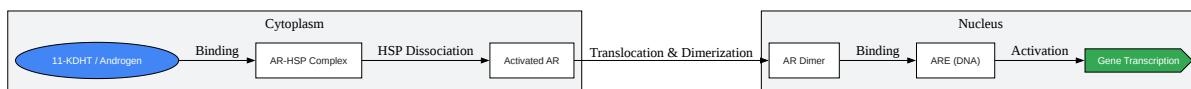
Comparative Androgenic Activity

The following table summarizes the binding affinities and functional potencies of 11-KDHT in comparison to other key androgens.

Androgen	Binding Affinity (K _i , nM)	Agonist Potency (EC ₅₀ , nM)	Relative Efficacy (%)
11-Ketodihydrotestosterone (11-KDHT)	20.4[1][2][3]	1.3[1][2]	113.84[1][2]
Dihydrotestosterone (DHT)	22.7[1][2]	3.0[1][2]	99.14[1][2]
11-Ketotestosterone (11-KT)	80.8[1][2]	~1.0[4]	-
Testosterone (T)	34.3[1][2]	-	-
Mibolerone (Synthetic Androgen)	0.38 (K _d)[1][2]	-	100

Androgen Receptor Signaling Pathway

Androgens, including 11-KDHT, exert their effects by binding to the androgen receptor, a ligand-activated transcription factor.[4][5] Upon ligand binding in the cytoplasm, the receptor undergoes a conformational change, dissociates from heat shock proteins (HSPs), and translocates to the nucleus.[4] In the nucleus, the AR dimerizes and binds to androgen response elements (AREs) on the DNA, leading to the transcription of target genes.[4]



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